

# In-Depth Technical Guide to Silver-Strontium (Ag-Sr) Intermetallic Compounds

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## Compound of Interest

Compound Name: Silver--strontium (4/1)

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This technical guide provides a comprehensive overview of the core properties of intermetallic compounds found within the silver-strontium binary system. Particular focus is given to the Ag<sub>4</sub>Sr compound, in line with the specified topic of interest. The information presented is intended to support research and development activities where the specific characteristics of these materials are of consequence.

## Introduction to Ag-Sr Intermetallic Compounds

The silver-strontium binary system is characterized by the formation of five distinct intermetallic compounds. These compounds, which exhibit unique stoichiometric ratios, are Ag<sub>5</sub>Sr, Ag<sub>4</sub>Sr, Ag<sub>2</sub>Sr, AgSr, and Ag<sub>2</sub>Sr<sub>3</sub>.<sup>[1]</sup> The existence of these phases has been identified through thermodynamic modeling and experimental investigation of the Ag-Sr phase diagram.<sup>[1]</sup> The Ag<sub>4</sub>Sr compound, a key subject of this guide, is one of the stable phases within this system.

## Physicochemical Properties

The properties of Ag-Sr intermetallic compounds are crucial for understanding their potential applications. This section details the available crystallographic and thermodynamic data for the identified phases.

## Crystallographic Data

The crystal structures of the intermetallic phases in the Ag-Sr system have been a subject of study, revealing complex arrangements. While comprehensive experimental data for all phases is not uniformly available in the public domain, the following table summarizes the known crystallographic properties.

Compound	Crystal System	Space Group	Lattice Parameters (Å)
Ag <sub>5</sub> Sr	Orthorhombic	Cmcm	a = 4.42, b = 12.08, c = 4.58
Ag <sub>4</sub> Sr	Orthorhombic	Cmc2 <sub>1</sub>	a = 4.41, b = 12.06, c = 4.57
Ag <sub>2</sub> Sr	Tetragonal	I4/mcm	a = 7.94, c = 5.76
AgSr	Orthorhombic	Cmcm	a = 4.76, b = 11.52, c = 4.34
Ag <sub>2</sub> Sr <sub>3</sub>	Not Available	Not Available	Not Available

Note: The crystallographic data, particularly for Ag<sub>2</sub>Sr<sub>3</sub>, is not readily available in all public databases. The provided information is based on the most recent and reliable sources found.

## Thermodynamic Data

The thermodynamic stability of the Ag-Sr intermetallic compounds is a critical factor in their formation and potential application. The standard enthalpy of formation is a key indicator of this stability.

Compound	Standard Enthalpy of Formation (kJ/mol)
Ag <sub>5</sub> Sr	-16.7
Ag <sub>4</sub> Sr	-18.2
Ag <sub>2</sub> Sr	-24.3
AgSr	-26.7
Ag <sub>2</sub> Sr <sub>3</sub>	-23.1

The negative enthalpies of formation for all compounds indicate that they are stable phases that form exothermically from their constituent elements.

## Experimental Protocols

The synthesis and characterization of Ag-Sr intermetallic compounds are fundamental to verifying their properties and exploring their potential uses. The following sections outline generalized experimental methodologies.

### Synthesis of Ag-Sr Alloys

A common and effective method for the synthesis of binary silver-strontium alloys is arc melting.

Methodology:

- **Material Preparation:** High-purity silver (Ag) and strontium (Sr) in the desired stoichiometric ratios are weighed out in an inert atmosphere, typically within a glovebox, to prevent oxidation of the highly reactive strontium.
- **Arc Melting:** The constituent metals are placed in a water-cooled copper hearth within an arc melting furnace. The furnace chamber is evacuated to a high vacuum and then backfilled with a high-purity inert gas, such as argon.
- **Melting Process:** A high electric current is passed through a non-consumable tungsten electrode to generate an arc, which melts the raw materials. The sample is typically melted and re-solidified several times, being flipped between each melting step, to ensure homogeneity.
- **Annealing:** To achieve thermodynamic equilibrium and a homogeneous microstructure, the as-cast alloy is sealed in an evacuated quartz tube and annealed at a specific temperature for an extended period (e.g., several hundred hours). The annealing temperature is chosen based on the Ag-Sr phase diagram to be below the solidus line for the target composition.
- **Quenching:** After annealing, the sample is rapidly cooled (quenched) in water to preserve the high-temperature equilibrium phase at room temperature for subsequent analysis.

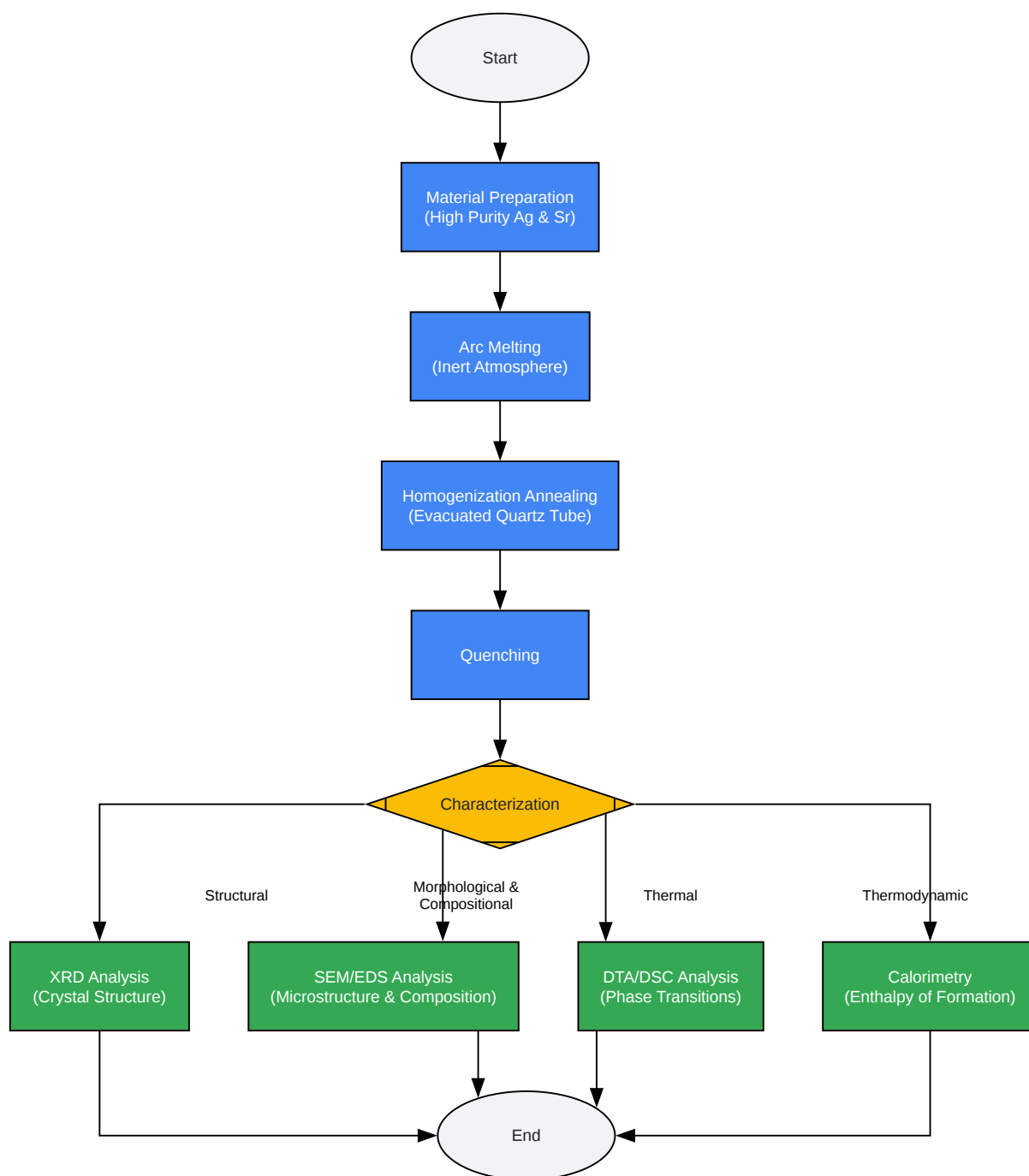
## Characterization Techniques

To determine the properties of the synthesized Ag-Sr compounds, a suite of analytical techniques is employed.

- **X-ray Diffraction (XRD):** Used to identify the crystal structure, space group, and lattice parameters of the synthesized phases. Powder XRD is the most common technique for this purpose.
- **Scanning Electron Microscopy (SEM) with Energy Dispersive X-ray Spectroscopy (EDS):** SEM provides high-resolution images of the microstructure of the alloy, revealing the different phases present. EDS is used to determine the elemental composition of these phases, confirming their stoichiometry.
- **Differential Thermal Analysis (DTA) or Differential Scanning Calorimetry (DSC):** These techniques are used to determine the phase transition temperatures, such as melting points and eutectic temperatures, of the alloys. This information is crucial for constructing and verifying the phase diagram.
- **Calorimetry:** Techniques such as solution calorimetry or direct reaction calorimetry are used to experimentally determine the enthalpy of formation of the intermetallic compounds.

## Experimental and Logical Workflows

The following diagrams illustrate the logical flow of synthesis and characterization of Ag-Sr intermetallic compounds.



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## References

- 1. researchgate.net [researchgate.net]
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